Essential Safety and Logistical Information for Handling SR-31747 Free Base

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Compound of Interest

Compound Name:	*SR-31747 free base*
CAS No.:	*132173-06-9*
Cat. No.:	*B1663840*

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This document provides crucial safety and logistical information for the handling of **SR-31747 free base**, a sigma-1 receptor ligand and sterol isomerase inhibitor. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper disposal.

Hazard Identification and Safety Data

SR-31747 free base is a compound that requires careful handling due to its potential health effects. It is classified as harmful if swallowed, and causes skin and serious eye irritation. Additionally, it is toxic to aquatic life.

Quantitative Data Summary:

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Hazard Category	Classification & Statement	Precautionary Statement (Disposal)
Acute Oral Toxicity	Category 4: Harmful if swallowed (H302)	P501: Dispose of contents/container to an approved waste disposal plant.
Skin Irritation	Category 2: Causes skin irritation (H315)	P501: Dispose of contents/container to an approved waste disposal plant.
Eye Irritation	Category 2A: Causes serious eye irritation (H319)	P501: Dispose of contents/container to an approved waste disposal plant.
Acute Aquatic Toxicity	Category 2: Toxic to aquatic life (H401)	P273: Avoid release to the environment.

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.

Task	Required Personal Protective Equipment
Weighing and Handling Solid Compound	- Nitrile gloves- Lab coat- Safety glasses with side shields or goggles- Use of a chemical fume hood is recommended to avoid inhalation of powder.
Preparing Solutions	- Nitrile gloves- Lab coat- Safety glasses with side shields or goggles- Work within a chemical fume hood.
Cell Culture and In Vitro Assays	- Nitrile gloves- Lab coat- Safety glasses
Spill Cleanup	- Double-gloving with nitrile gloves- Impermeable gown- Chemical splash goggles- For large spills or significant aerosol risk, a respirator may be necessary.[1][2]

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Experimental Protocols

1. Preparation of Stock Solutions:

SR-31747 is a hydrophobic compound. The following protocol is a general guideline for preparing stock solutions for in vitro experiments.

- Solvent Selection: Based on its properties, Dimethyl Sulfoxide (DMSO) is a suitable solvent for creating a high-concentration stock solution.[3]
- Procedure:
  - Weigh the desired amount of **SR-31747 free base** powder in a sterile, amber, or foil-wrapped vial to protect it from light.[3] This should be done in a chemical fume hood to minimize inhalation risk.[3]
  - Calculate the required volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
  - Add the DMSO to the vial containing the SR-31747 powder.
  - To aid dissolution, the solution can be gently warmed to 37°C and vortexed or sonicated.[3]
  - Once completely dissolved, store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.[4]
- Working Solution Preparation:
  - For cell-based assays, dilute the DMSO stock solution in pre-warmed cell culture medium to the final desired concentration.[3]
  - It is crucial to ensure the final concentration of DMSO in the cell culture medium is low (typically ≤0.5%) to avoid solvent-induced cytotoxicity.[4]
  - A step-wise dilution is recommended to prevent precipitation of the compound.[4]

2. Spill Cleanup Protocol:

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Immediate and appropriate response to a spill is critical to prevent exposure and contamination.

- Small Spills (<5 mL or 5 g):
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE (gown, double gloves, eye protection), gently cover the spill.[1] For powders, use a damp cloth or absorbent pad to avoid generating dust.[1][5] For liquids, use absorbent pads.[1]
  - Carefully collect the absorbed material and any contaminated debris into a designated cytotoxic waste bag.[1]
  - Clean the spill area twice with a detergent solution, followed by a final rinse with 70% isopropyl alcohol.[1]
  - Dispose of all contaminated materials as hazardous waste.
- Large Spills (>5 mL or 5 g):
  - Evacuate the area and restrict access.[1]
  - If safe to do so, and with appropriate respiratory protection, cover the spill with absorbent materials to contain it.[1]
  - Contact your institution's Environmental Health and Safety (EHS) department for assistance with cleanup.

Disposal Plan

All waste contaminated with SR-31747 must be treated as hazardous chemical waste.

- Solid Waste:
  - Collect unused SR-31747 powder, contaminated gloves, pipette tips, and other disposable labware in a clearly labeled, sealed hazardous waste container.[6]

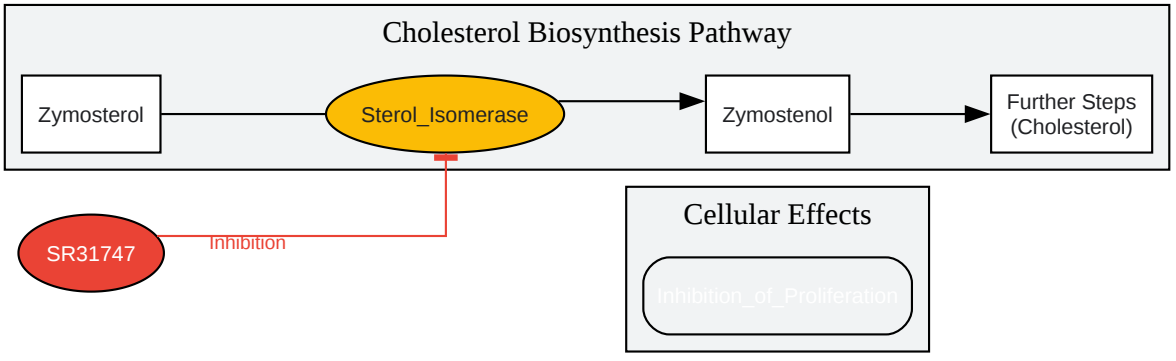
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- Liquid Waste:
  - Collect all liquid waste containing SR-31747 (e.g., unused stock solutions, media from treated cells) in a designated, leak-proof, and clearly labeled hazardous waste container. [6]
  - Do not pour any solutions containing SR-31747 down the drain, as it is toxic to aquatic life.
- Container Disposal:
  - Empty containers that held SR-31747 should be triple-rinsed with a suitable solvent (e.g., DMSO followed by ethanol or water). The rinsate must be collected and disposed of as hazardous liquid waste.

Signaling Pathway and Experimental Workflow

Mechanism of Action:

SR-31747 is an immunosuppressive and antiproliferative agent that functions by inhibiting the enzyme sterol isomerase (also known as emopamil-binding protein or EBP).[7] This enzyme is a critical component of the cholesterol biosynthesis pathway, catalyzing the conversion of zymosterol to zymostenol. By blocking this step, SR-31747 disrupts the production of cholesterol, which is essential for cell membrane integrity and proliferation.

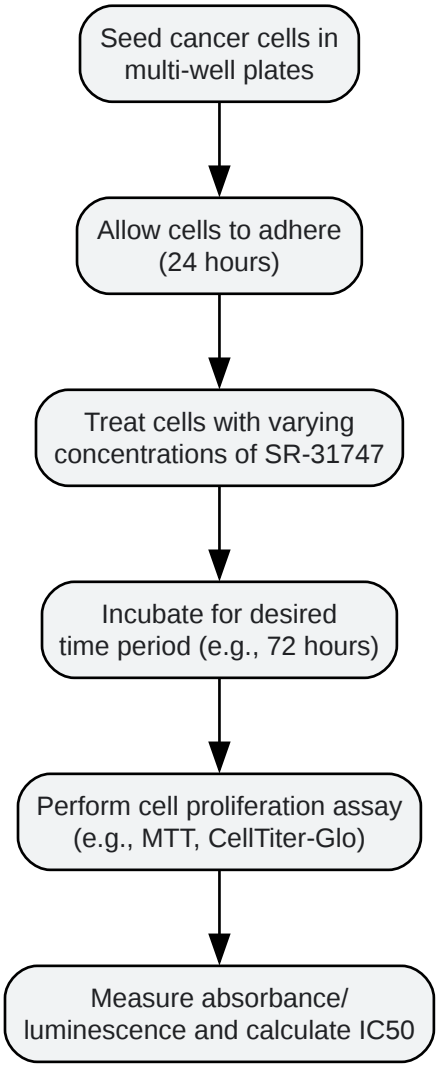


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Caption: Mechanism of action of SR-31747 in the cholesterol biosynthesis pathway.

Experimental Workflow for Assessing Antiproliferative Effects:

The following diagram outlines a typical workflow for evaluating the antiproliferative activity of SR-31747 in a cancer cell line.



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Caption: A typical experimental workflow for an in vitro antiproliferation assay.

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